Application Note: 5-Cyclopropylnicotinaldehyde in the Synthesis of Bioactive Molecules

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Compound of Interest	
Compound Name:	*5-Cyclopropylnicotinaldehyde*
CAS No.:	*1211589-30-8*
Cat. No.:	*B596672*

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Executive Summary

5-Cyclopropylnicotinaldehyde (5-Cyclopropylpyridine-3-carbaldehyde) is a high-value heterocyclic intermediate increasingly utilized in medicinal chemistry to modulate physicochemical properties and metabolic stability. This guide details the handling, synthetic utility, and strategic application of this scaffold in drug discovery.[1]

The cyclopropyl moiety acts as a bioisostere for isopropyl or ethyl groups, often enhancing potency through hydrophobic pocket filling while mitigating CYP450-mediated oxidation. The C-3 aldehyde functionality serves as a versatile "chemical warhead" for constructing diverse linkers via reductive amination, olefination, and multicomponent reactions.

Chemical Profile & Handling

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Property	Specification
IUPAC Name	5-cyclopropylpyridine-3-carbaldehyde
CAS Number	1211589-30-8 (Substructure Ref: 1260817-92-0)
Molecular Formula	C_9H_9NO
Molecular Weight	147.17 g/mol
Appearance	Pale yellow to amber liquid or low-melting solid
Solubility	Soluble in DCM, MeOH, THF, EtOAc; sparingly soluble in water
Storage	2–8°C under inert atmosphere (Argon/Nitrogen). [2] Aldehydes are prone to air oxidation to carboxylic acids.

Handling Precaution: The pyridine nitrogen is basic (pKa ~3.8). Avoid strong acidic conditions during storage to prevent polymerization or salt formation.

Strategic Utility in Drug Design

The "Cyclopropyl Effect"

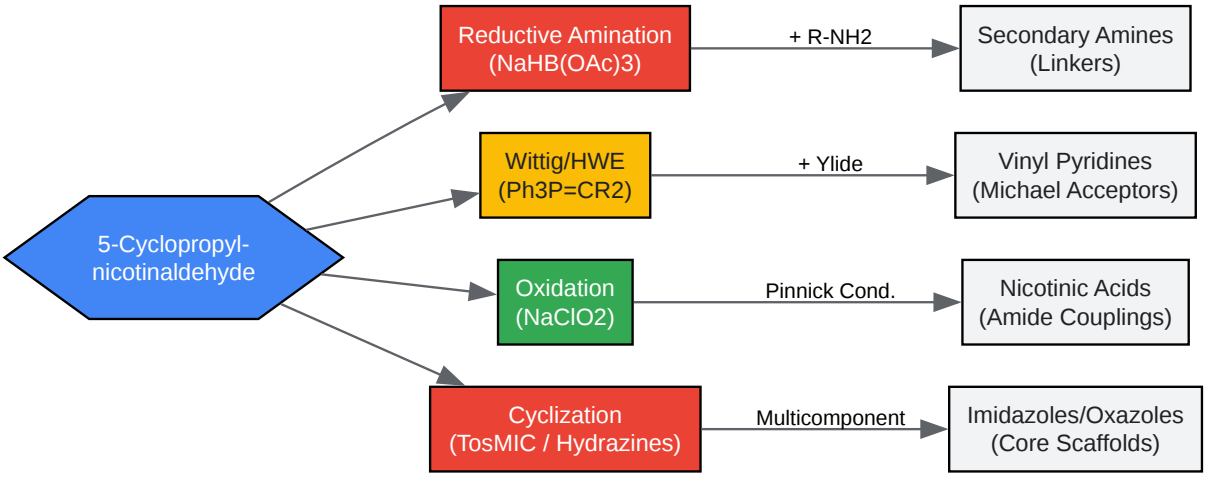
Replacing an alkyl group (ethyl/isopropyl) with a cyclopropyl ring often yields:

- Metabolic Stability: The C-H bonds in a cyclopropane ring are shorter and stronger (approx. 106 kcal/mol) than acyclic alkanes, reducing susceptibility to oxidative metabolism (e.g., by CYP3A4).
- Conformational Restriction: The rigid cyclopropyl ring can lock the molecule into a bioactive conformation, reducing the entropic penalty of binding.
- σ-Hole Bonding: The electron-deficient center of the cyclopropyl ring can engage in unique non-covalent interactions with protein targets.

Retrosynthetic Analysis Map

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The following diagram illustrates the versatility of the aldehyde handle in accessing diverse chemical spaces.



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Figure 1: Retrosynthetic divergence from **5-cyclopropylnicotinaldehyde**. The aldehyde serves as a linchpin for generating amines, alkenes, acids, and heterocycles.

Detailed Experimental Protocols

Protocol A: Synthesis of 5-Cyclopropylnicotinaldehyde

Context: If the aldehyde is not commercially sourced, it is best synthesized via Suzuki-Miyaura coupling from 5-bromo-3-pyridinecarboxaldehyde.

Reagents:

- 5-Bromo-3-pyridinecarboxaldehyde (1.0 eq)
- Cyclopropylboronic acid (1.5 eq)
- $Pd(dppf)Cl_2 \cdot CH_2Cl_2$ (0.05 eq)
- K_3PO_4 (3.0 eq)
- Toluene/Water (10:1 v/v)

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Procedure:

- Charge: In a reaction vial, combine the bromo-aldehyde, cyclopropylboronic acid, K_3PO_4, and Pd catalyst.
- Degas: Seal the vial and purge with Argon for 5 minutes. Add degassed Toluene/Water solvent mixture via syringe.
- Reflux: Heat the mixture to 100°C for 12 hours. Monitor conversion by LC-MS (Target [M+H]+ = 148.1).
- Workup: Cool to RT. Dilute with EtOAc and wash with water and brine. Dry organic layer over Na_2SO_4.
- Purification: Concentrate and purify via flash column chromatography (Hexanes/EtOAc gradient). The cyclopropyl group is stable, but the aldehyde can oxidize; store fractions under inert gas.

Protocol B: Reductive Amination (Key Application)

Context: Creating a "CH2-NH" linker is the most common use case. Sodium triacetoxyborohydride (STAB) is preferred over NaCNBH3 for safety and milder conditions.

Mechanism:

- Formation of iminium ion (equilibrium).
- Selective reduction of the iminium species by the hydride source.

Reagents:

- **5-Cyclopropylnicotinaldehyde** (1.0 eq)
- Amine Partner ($R\text{-}NH_2$, 1.1 eq)
- Sodium Triacetoxyborohydride (STAB) (1.5 eq)
- Acetic Acid (1.0 eq - Critical for catalyzing imine formation with basic pyridines)

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- DCE (Dichloroethane) or DCM (Dichloromethane)

Step-by-Step Workflow:

- Imine Formation:
  - Dissolve **5-cyclopropylnicotinaldehyde** (1.0 mmol) and the amine (1.1 mmol) in DCE (5 mL).
  - Add Acetic Acid (1.0 mmol).[3] The slightly acidic pH buffers the basic pyridine nitrogen and accelerates iminium formation.
  - Stir at Room Temperature (RT) for 30–60 minutes. Checkpoint: H-NMR or LCMS can verify imine formation.
- Reduction:
  - Add STAB (1.5 mmol) in one portion.
  - Stir at RT for 4–16 hours.
  - Note: Evolution of gas is minimal but ensure the vessel is not completely gas-tight if using large scales.
- Quench & Workup:
  - Quench with saturated aqueous $NaHCO_3$ (careful, CO_2 evolution).
  - Extract with DCM (3x).
  - Wash combined organics with brine, dry over $MgSO_4$, and concentrate.
- Purification:
  - Amine products often streak on silica. Use DCM/MeOH/NH_4OH (90:9:1) or amine-functionalized silica gel for purification.

Case Study: Optimization of a Kinase Inhibitor

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Scenario: A discovery team is optimizing a p38 MAP Kinase inhibitor. The lead compound (Ethyl-derivative) shows good potency but high clearance (metabolic instability at the ethyl group).

Solution: Bioisosteric replacement using **5-Cyclopropylnicotinaldehyde**.

Comparative Data (Hypothetical but Representative):

Compound	R-Group	IC50 (nM)	t1/2 (Microsomes)	Rationale
Lead A	-CH_2CH_3 (Ethyl)	12	15 min	Ethyl group prone to oxidation.
Analog B	-$CH(CH_3)_2$ (Isopropyl)	25	28 min	Steric bulk improves stability but reduces potency.
Target C	-Cyclopropyl	8	55 min	Optimal fit + metabolic blockade.

Synthesis of Target C: The team utilizes Protocol B (above) to couple **5-cyclopropylnicotinaldehyde** with the core scaffold amine. The resulting secondary amine is stable and retains the critical H-bond acceptor capability of the pyridine ring.

Troubleshooting Guide

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Issue	Probable Cause	Corrective Action
Low Yield in Reductive Amination	Incomplete imine formation due to pyridine basicity.	Increase Acetic Acid to 1.5–2.0 eq. Ensure molecular sieves are used if the amine is non-nucleophilic.
Aldehyde Oxidation	Poor storage; air exposure.	Check aldehyde purity by H-NMR (CHO peak ~10.0 ppm). Repurify or synthesize fresh if carboxylic acid >5%.
Cyclopropyl Ring Opening	Strong acid exposure (e.g., HCl, H_2SO_4).	Avoid strong mineral acids. The cyclopropyl-pyridine bond is robust, but the ring itself can open under harsh electrophilic conditions.
Product Streaking on TLC	Interaction with silica silanols.	Add 1% Triethylamine or NH_4OH to the eluent.

References

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- Reductive Amination Methodologies
  - Abdel-Magid, A. F., et al. (1996). Reductive Amination of Aldehydes and Ketones with Sodium Triacetoxyborohydride. Journal of Organic Chemistry.
- Synthesis of Pyridine Aldehydes
  - General synthetic protocols for 3-pyridinecarboxaldehyde derivatives.[3]
- Cyclopropyl-Pyridine Scaffolds in Patents

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- Substituted Pyridine Compounds as S1P1 Agonists. (Example of class utility).

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